

T-10430: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: T-10430

Cat. No.: B15623650

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Abstract

T-10430 is a potent and selective agonist for the Leukotriene B4 receptor 2 (BLT2), a G protein-coupled receptor implicated in a variety of physiological and pathological processes, including inflammation, wound healing, and cell migration. These application notes provide detailed protocols for the preparation and experimental use of **T-10430** in both in vitro and in vivo research settings. The information compiled herein is intended to facilitate the investigation of BLT2 signaling and the therapeutic potential of its agonists.

Chemical and Physical Properties

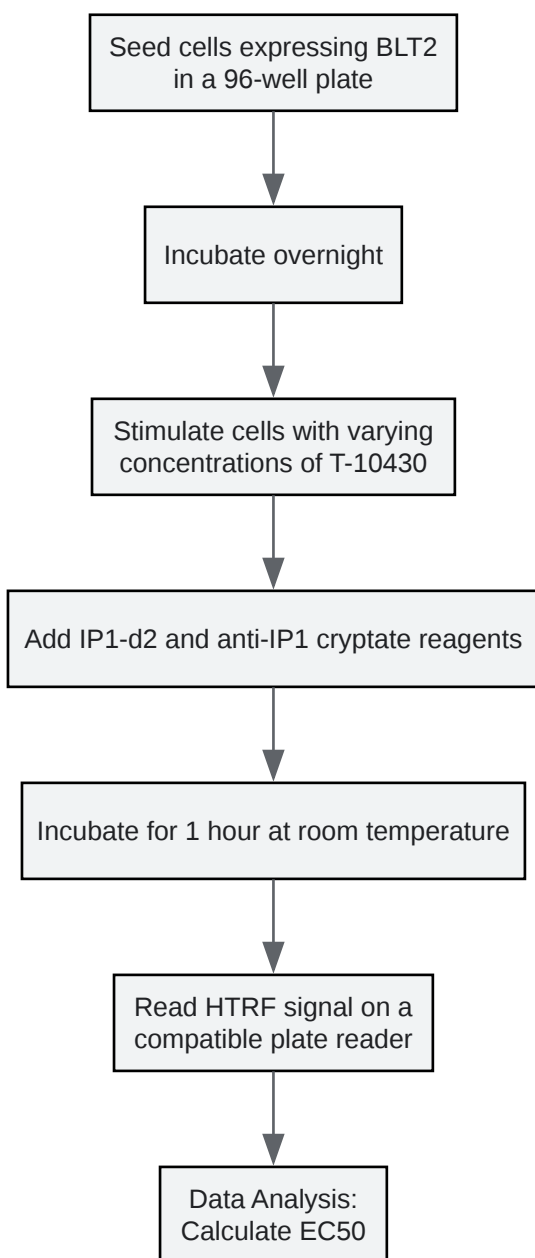
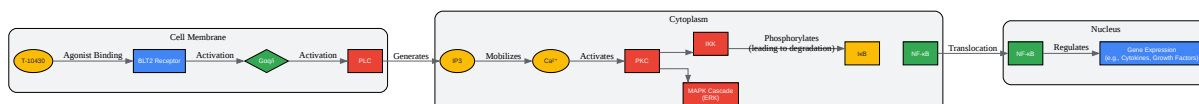
A summary of the key chemical and physical properties of **T-10430** is presented in Table 1.

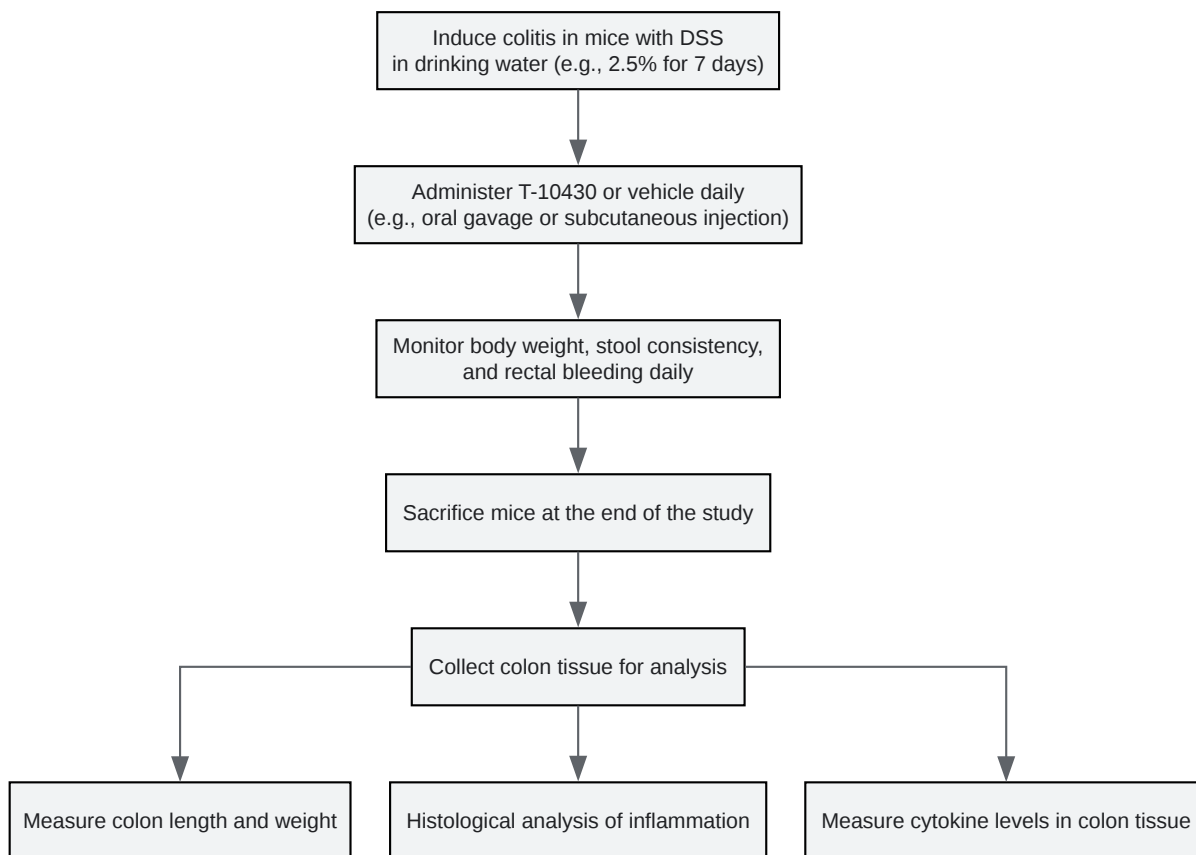
Table 1: Chemical and Physical Data for **T-10430**

Property	Value
Chemical Formula	C17H22N6O[1]
Molecular Weight	326.40 g/mol [1]
Appearance	White to off-white solid
Solubility	Soluble in DMSO (up to 10 mM)[2]
Storage	Store as a dry powder or in DMSO stock solutions at -20°C.[2]
Negative Control	T-10404[2]

Biological Activity

T-10430 is a selective agonist for the BLT2 receptor. The activation of BLT2, a G protein-coupled receptor (GPCR), can initiate multiple downstream signaling cascades. These pathways are primarily coupled through Gi and Gq alpha subunits of heterotrimeric G proteins. Key signaling events following BLT2 activation include the modulation of adenylyl cyclase activity, activation of phospholipase C (PLC), and subsequent mobilization of intracellular calcium. Further downstream, these events can lead to the activation of protein kinase C (PKC), mitogen-activated protein kinases (MAPKs) such as ERK, and transcription factors like NF-κB and STAT3. These pathways collectively regulate a wide range of cellular responses, including cell migration, proliferation, and cytokine production.





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References

- 1. In vivo imaging of mucosal CD4⁺ T cells using single photon emission computed tomography in a murine model of colitis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Extended live-tracking and quantitative characterization of wound healing and cell migration with SiR-Hoechst - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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